

# Erucyl Methane Sulfonate: A Technical Overview

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## Compound of Interest

Compound Name: *Erucyl methane sulfonate*

Cat. No.: *B15548732*

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CAS Number: 102542-59-6

Prepared for: Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document summarizes the publicly available technical information on **erucyl methane sulfonate**. Notably, there is a significant lack of published research on the specific biological activity, mechanism of action, and experimental protocols for this long-chain alkyl methanesulfonate. The information provided should be used as a foundational reference, recognizing that the biological effects of this compound have not been extensively studied or reported in peer-reviewed literature.

## Introduction

**Erucyl methane sulfonate** (CAS 102542-59-6) is the ester of erucyl alcohol and methanesulfonic acid. It belongs to the class of long-chain alkyl methanesulfonates. While short-chain alkyl methanesulfonates, such as ethyl methanesulfonate (EMS) and methyl methanesulfonate (MMS), are well-documented as potent alkylating agents with established mutagenic and carcinogenic properties, the biological profile of long-chain counterparts like **erucyl methane sulfonate** is not well-defined in publicly accessible scientific literature.<sup>[1][2][3]</sup> Long-chain alkyl sulfonates have been noted for their use in the analysis of water-soluble

vitamins, suggesting a different range of applications compared to their short-chain, genotoxic relatives.<sup>[1]</sup>

This guide provides a summary of the available physicochemical data, a general synthesis protocol for alkyl methanesulfonates, and information on its constituent parts, erucyl alcohol and methanesulfonic acid.

## Physicochemical Properties

The fundamental physicochemical properties of **erucyl methane sulfonate** are summarized in the table below. This data is compiled from various chemical supplier databases.

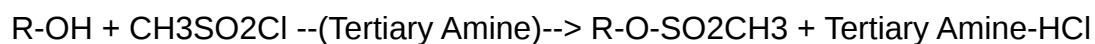
| Property            | Value                                                                                                       | Reference |
|---------------------|-------------------------------------------------------------------------------------------------------------|-----------|
| CAS Number          | 102542-59-6                                                                                                 | [4]       |
| Molecular Formula   | C23H46O3S                                                                                                   | [4]       |
| Molecular Weight    | 402.68 g/mol                                                                                                | [4]       |
| Synonyms            | Methanesulfonic acid, 13-docosenyl ester; (Z/E) Erucyl Methane Sulfonate; cis-13-Docosenyl Methanesulfonate |           |
| Appearance          | Not specified (likely a waxy solid or viscous liquid at room temperature)                                   |           |
| Purity              | Typically >95% as offered by commercial suppliers                                                           |           |
| Storage Temperature | -20°C                                                                                                       |           |

## Synthesis of Alkyl Methanesulfonates: A General Protocol

While a specific, detailed experimental protocol for the synthesis of **erucyl methane sulfonate** is not available in the cited literature, a general method for the preparation of alkyl

methanesulfonates can be derived from patent literature.[5] The reaction typically involves the esterification of an alcohol with methanesulfonyl chloride in the presence of a tertiary amine base.

Reaction Scheme:

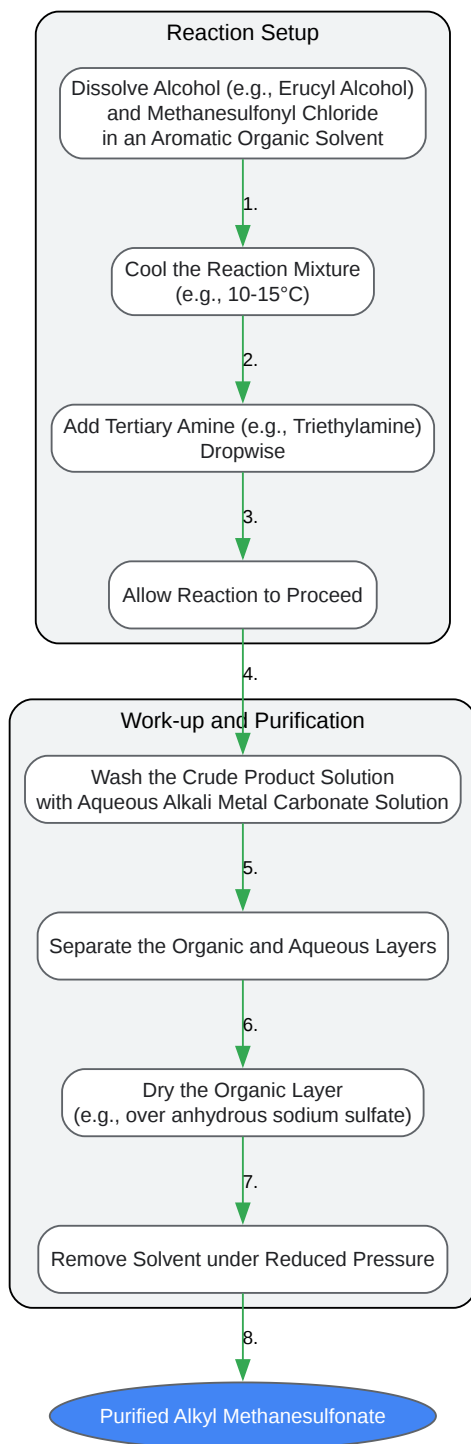


Where R represents the alkyl group (in this case, the erucyl group).

## Experimental Workflow

The following diagram illustrates a general workflow for the synthesis of an alkyl methanesulfonate.

## General Synthesis Workflow for Alkyl Methanesulfonates

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Caption: General workflow for the synthesis of alkyl methanesulfonates.

## Biological Context and Related Compounds

### Erucyl Alcohol (cis-13-Docosen-1-ol)

Erucyl alcohol is the fatty alcohol precursor to **erucyl methane sulfonate**.<sup>[6]</sup> It is a long-chain, monounsaturated primary alcohol.<sup>[7]</sup> Unlike its methanesulfonate ester, erucyl alcohol has documented applications. It is used in the cosmetics industry as an emollient in skin care products.<sup>[8]</sup> Additionally, it has applications as a flavoring agent and has been a subject of biochemical research, particularly in the context of lipid metabolism.<sup>[8][9]</sup> Santa Cruz Biotechnology notes its utility in proteomics research.<sup>[10]</sup>

### Alkyl Methanesulfonates: A Divided Class

The biological activity of alkyl methanesulfonates is highly dependent on the length of the alkyl chain.

- **Short-Chain Alkyl Methanesulfonates** (e.g., MMS, EMS): These are well-established DNA alkylating agents.<sup>[1]</sup> They can transfer their methyl or ethyl groups to nucleophilic sites on DNA bases, leading to mutations and chromosomal damage.<sup>[2][3]</sup> This genotoxicity is the basis for their carcinogenic properties.
- **Long-Chain Alkyl Methanesulfonates**: There is a lack of specific biological data for long-chain variants like **erucyl methane sulfonate**. Their increased lipophilicity and steric bulk likely alter their interaction with biological macromolecules compared to their short-chain counterparts. One noted application is in the separation of water-soluble basic analytes.<sup>[1]</sup>

## Signaling Pathways and Mechanism of Action

There is no published scientific literature detailing any specific signaling pathways modulated by **erucyl methane sulfonate**. Due to the absence of research on its biological effects, its mechanism of action remains uncharacterized.

## Conclusion

**Erucyl methane sulfonate** is a long-chain alkyl methanesulfonate for which detailed biological data is not publicly available. While its physicochemical properties are known and a general synthesis method can be inferred, its effects on biological systems, including any potential interactions with signaling pathways or utility in drug development, remain uninvestigated in the

scientific literature. Researchers interested in this compound should consider its properties in the context of other long-chain lipids and differentiate its potential activities from the well-understood genotoxicity of short-chain alkyl methanesulfonates. Any investigation into its biological effects would represent a novel area of research.

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